

# Essential Safety and Operational Guide for Handling 4-(Hydroxymethyl)oxane-4-carbonitrile

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## Compound of Interest

Compound Name: 4-(Hydroxymethyl)oxane-4-carbonitrile

Cat. No.: B1292780

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This guide provides crucial safety and logistical information for the handling and disposal of **4-(Hydroxymethyl)oxane-4-carbonitrile** (CAS No. 1010836-56-2), tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is vital for ensuring personal safety and maintaining a secure laboratory environment.

## Chemical Identifier and Properties

Property	Value
Synonyms	tetrahydro-4-(hydroxymethyl)-2H-pyran-4-carbonitrile
Formula	C7H11NO2
Molecular Weight	141.17
CAS Number	1010836-56-2

## Hazard Identification and Classification

**4-(Hydroxymethyl)oxane-4-carbonitrile** is classified as a hazardous substance.<sup>[1]</sup> According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Acute Toxicity: Toxic if swallowed, in contact with skin, or if inhaled (Category 3).[1]
- Signal Word: Danger.[1]
- Hazard Statements: H301+H311+H331 - Toxic if swallowed, in contact with skin or if inhaled.  
[1]

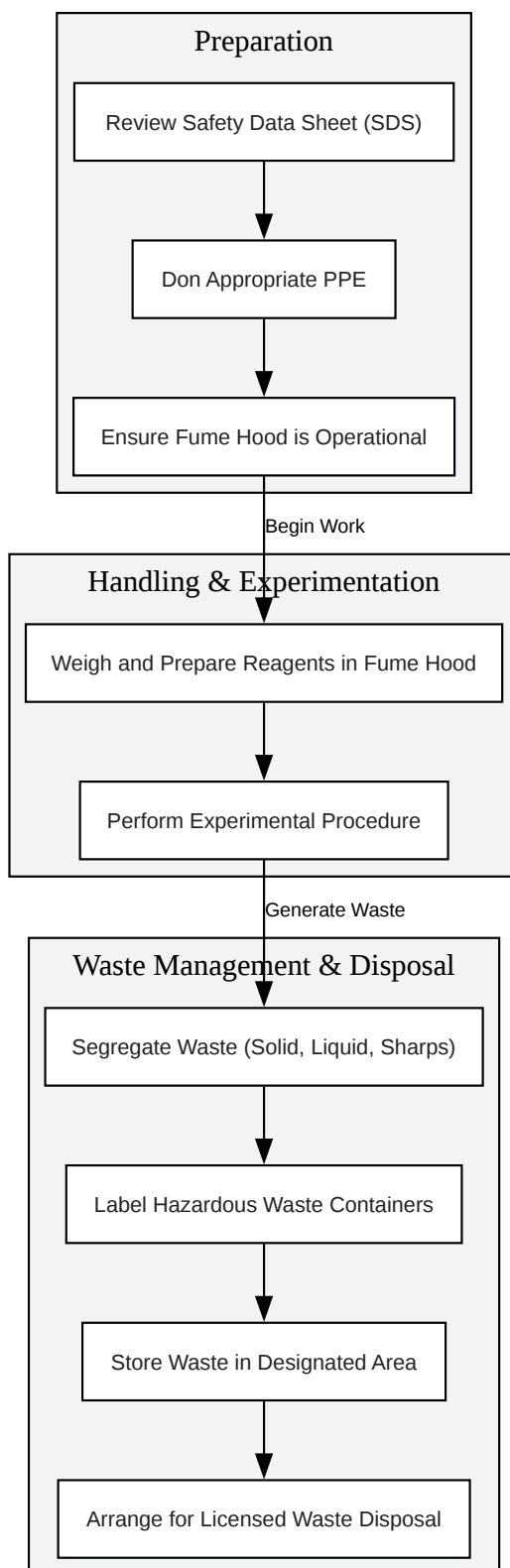
## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-(Hydroxymethyl)oxane-4-carbonitrile** to minimize exposure and ensure safety.[1]

PPE Category	Specific Requirements
Eye/Face Protection	Wear safety glasses with side-shields or chemical safety goggles.[1]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile rubber) and a protective laboratory coat.[1]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[1] If ventilation is inadequate, a NIOSH-approved respirator with appropriate cartridges should be used.[2]
Body Protection	Wear a lab coat or other protective clothing to prevent skin contact.[1]

## Operational and Disposal Plans

A systematic approach to handling and disposal is essential to mitigate risks. The following workflow outlines the key steps from preparation to final disposal.



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## References

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